

3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine molecular weight

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Compound of Interest

Compound Name: 3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine

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An In-depth Technical Guide to the Molecular Weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**, a compound of interest in chemical and pharmaceutical research.

Molecular Formula and Structure

The chemical formula for **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is $C_7H_6BrN_3$ ^{[1][2]}.

The structural arrangement consists of a pyrazolopyridine core, which is a bicyclic system containing a pyrazole ring fused to a pyridine ring. A bromine atom is attached to the pyrazole ring, and a methyl group is bonded to a nitrogen atom within the pyrazole ring.

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula $C_7H_6BrN_3$ and the standard atomic weights of the elements.

Experimental Protocols: Molecular Weight Determination

The standard method for calculating the molecular weight of a chemical compound from its molecular formula is as follows:

- Identify the molecular formula: Determine the number of atoms of each element present in the molecule. For **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**, the formula is $C_7H_6BrN_3$.
- Obtain standard atomic weights: Use the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
 - Carbon (C): 12.011 amu[3][4][5][6]
 - Hydrogen (H): 1.008 amu[7][8][9][10][11]
 - Bromine (Br): 79.904 amu[12][13][14][15][16]
 - Nitrogen (N): 14.007 amu[17][18][19][20][21]
- Calculate the total weight for each element: Multiply the number of atoms of each element by its standard atomic weight.
- Sum the total weights: Add the total weights of all elements to obtain the molecular weight of the compound.

Data Presentation: Summary of Atomic Contributions

The following table summarizes the contribution of each element to the total molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**.

Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Nitrogen	N	3	14.007	42.021
Total	212.050			

The calculated molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is 212.05 g/mol [2].

Mandatory Visualization: Molecular Structure Diagram

The logical structure of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is depicted in the following diagram generated using the DOT language.

Caption: Molecular structure of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**.

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References

- 1. americanelements.com [americanelements.com]
- 2. 3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine | C7H6BrN3 | CID 278149 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. byjus.com [byjus.com]
- 4. Atomic/Molar mass [westfield.ma.edu]

- 5. m.youtube.com [m.youtube.com]
- 6. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 7. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. How many grams does an atom of hydrogen weigh? - askITians [askitians.com]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. youtube.com [youtube.com]
- 12. Bromine - Wikipedia [en.wikipedia.org]
- 13. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 14. Atomic Weights and Isotopic Compositions for Bromine [physics.nist.gov]
- 15. byjus.com [byjus.com]
- 16. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 17. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 18. youtube.com [youtube.com]
- 19. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 20. Nitrogen - Wikipedia [en.wikipedia.org]
- 21. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
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